

Synthesis of 4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine

Cat. No.: B3030563

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An In-Depth Guide to the Synthesis of **4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine**: Protocols, Mechanisms, and Applications

Introduction

4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine is a pivotal halogenated and trifluoromethylated heterocyclic compound. With the chemical formula $C_6H_4ClF_3N_2S$ and CAS Number 919116-36-2, this pyrimidine derivative serves as a highly versatile building block in the realms of pharmaceutical and agrochemical development.^[1] Its unique structural arrangement, featuring a reactive chlorine atom at the C4 position, a methylthio group at C2, and an electron-withdrawing trifluoromethyl group at C5, imparts a distinct reactivity profile. This makes it a valuable intermediate for synthesizing a wide array of more complex molecules, including potent bioactive compounds for anticancer therapies and advanced herbicidal agents.^{[2][3]} This guide provides a comprehensive overview of its synthesis, including detailed protocols, mechanistic insights, safety considerations, and key applications.

Physicochemical and Safety Profile

A thorough understanding of the compound's properties is essential for its handling, storage, and application in further synthetic steps.

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	919116-36-2	[1]
Molecular Formula	C ₆ H ₄ ClF ₃ N ₂ S	[3]
Molecular Weight	228.62 g/mol	[1]
Appearance	White to yellowish crystalline solid	[3]
Melting Point	92-95 °C	[3]

| Solubility | Soluble in organic solvents such as chloroform, dimethyl sulfide, and dimethylformamide. [[3] |

Safety and Handling:

4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine is an organic compound with potential toxicity and should be handled with care.[3]

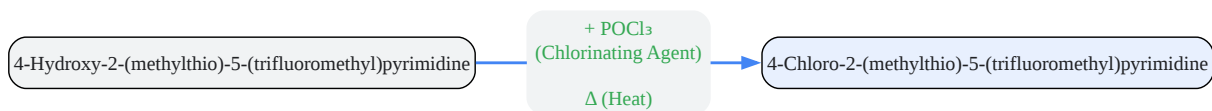
- Personal Protective Equipment (PPE): Always use appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat. All manipulations should be performed inside a certified chemical fume hood to avoid inhalation of dust or vapors.[3]
- Reactivity Hazards: Avoid contact with strong oxidizing agents and combustibles to prevent fire or explosion risks.[3] Store in a cool, dry, well-ventilated area under an inert atmosphere (e.g., at 2-8°C).[1]
- Waste Disposal: Dispose of chemical waste and residues in accordance with local, state, and federal regulations.[3]

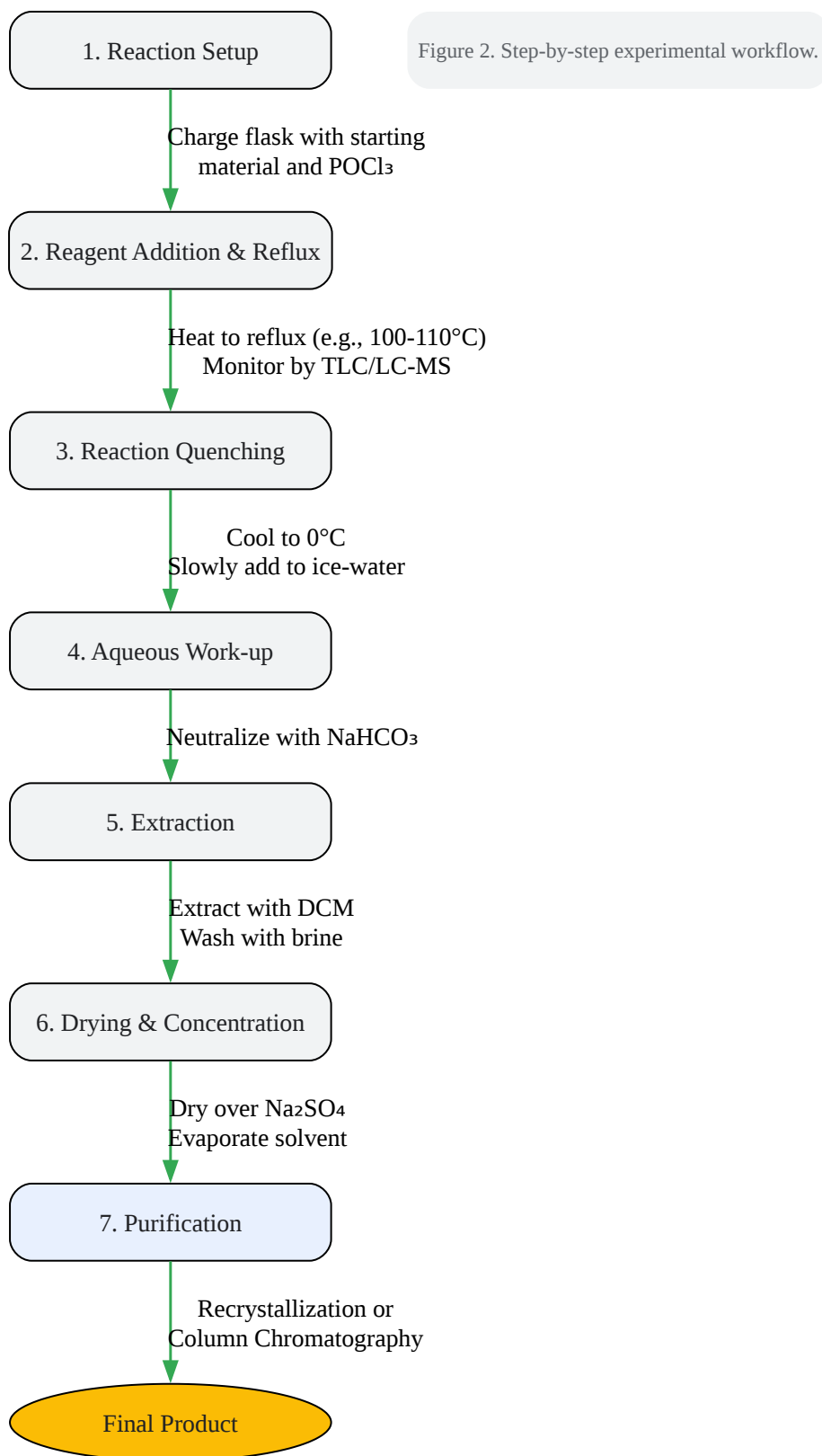
Synthetic Pathway and Mechanism

The most common and reliable synthesis of **4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine** involves the chlorination of its corresponding hydroxyl precursor, 4-hydroxy-2-(methylthio)-6-(trifluoromethyl)pyrimidine (CAS 16097-62-4).[4][5] This transformation is a standard procedure in heterocyclic chemistry, typically employing phosphorus oxychloride (POCl₃) as both the chlorinating agent and solvent.

Reaction Scheme:

Figure 1. Chlorination of the pyrimidin-4-ol precursor.





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Sources

- 1. 919116-36-2|4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine|BLD Pharm [bldpharm.com]
- 2. benchchem.com [benchchem.com]
- 3. chembk.com [chembk.com]
- 4. echemi.com [echemi.com]
- 5. 4-Hydroxy-2-(methylthio)-6-(trifluoromethyl)-pyrimidine [oakwoodchemical.com]
- To cite this document: BenchChem. [Synthesis of 4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3030563#synthesis-of-4-chloro-2-methylthio-5-trifluoromethyl-pyrimidine]

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